

discovery and history of Octazamide

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Compound of Interest

Compound Name: Octazamide

Cat. No.: B11725599

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An in-depth analysis of available scientific and patent literature reveals the limited yet intriguing history of **Octazamide**, a compound identified as an analgesic agent. This technical guide consolidates the known information regarding its discovery, chemical properties, and the entities involved in its initial development. Due to the sparse publicly accessible data, this document primarily draws from chemical databases and patent records.

Discovery and Early History

Octazamide, designated by the internal code ICI-US-457, was developed by the British multinational chemical company, Imperial Chemical Industries (ICI).^[1] While the exact date of its initial synthesis is not readily available in the public domain, its identification as an analgesic agent points to its development within a pharmaceutical research and development program at ICI. The company is listed as the original patent holder for this compound, confirming its origin within their laboratories.^[1]

Chemical and Physical Properties

Octazamide is chemically known as 5-Benzoylhexahydro-1H-furo[3,4-c]pyrrole.^{[1][2]} Its fundamental properties are summarized in the table below, based on data from publicly available chemical databases.

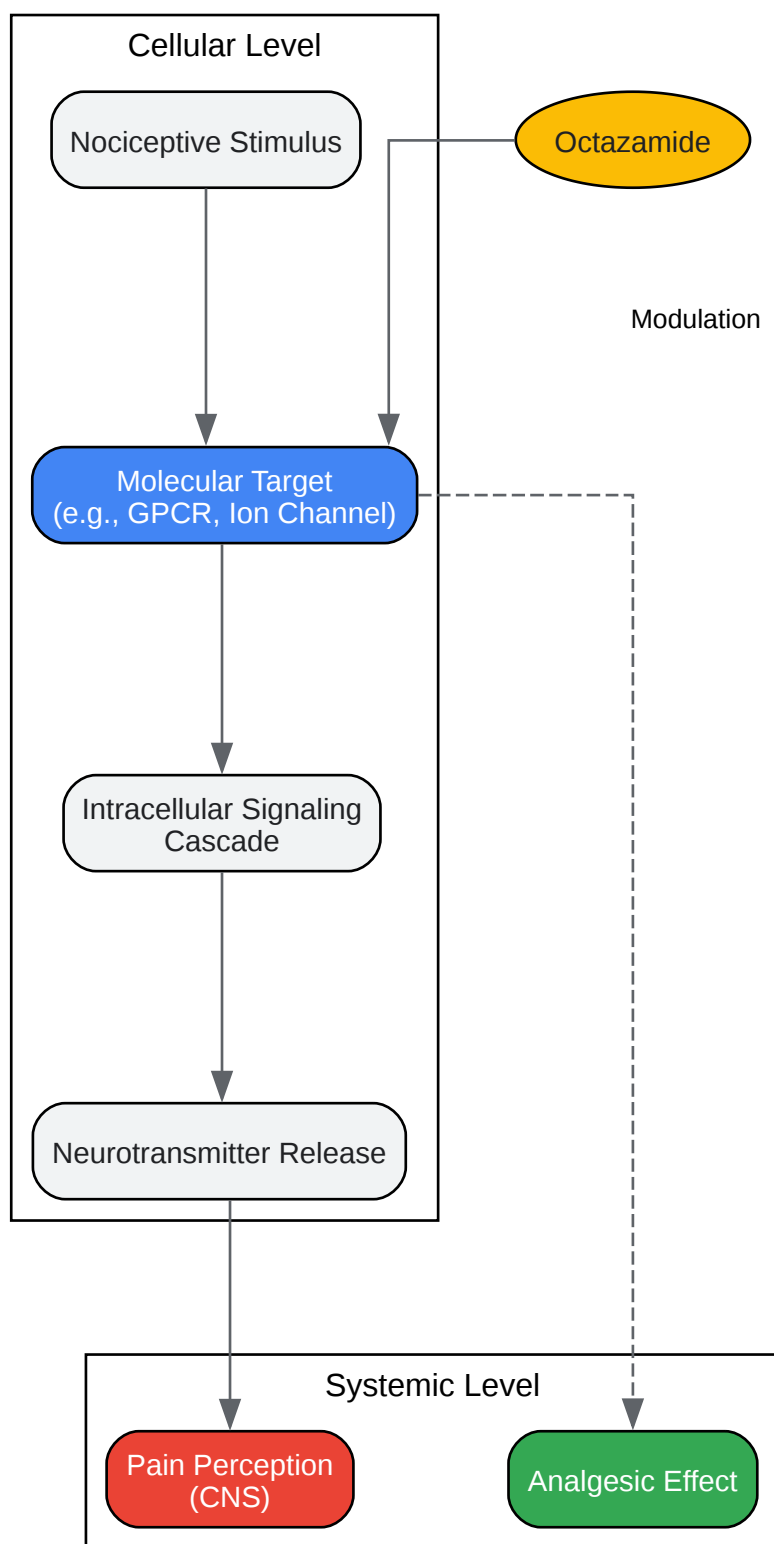
Property	Value	Source
CAS Number	56391-55-0	[2]
Molecular Formula	C ₁₃ H ₁₅ NO ₂	
Molecular Weight	217.268 g/mol	
IUPAC Name	(3aR,6aS)-5-benzoyl-hexahydro-1H-furo[3,4-c]pyrrole	
Synonyms	ICI-US-457, Octazamidum, 5-Benzoyl-hexahydro-1H-furo[3,4-c]pyrrole	

Experimental Data and Protocols

Detailed experimental protocols, including synthesis methods and results from pharmacological studies, are not extensively available in peer-reviewed scientific journals. The primary source for such information would be the original patents filed by ICI. At present, specific details from these patents, such as in vitro and in vivo data, have not been widely disseminated in the public scientific literature.

Signaling Pathways and Mechanism of Action

The mechanism of action for **Octazamide** has not been elucidated in the available public information. As an analgesic, it would presumably interact with one or more signaling pathways involved in pain perception. The logical relationship for a hypothetical analgesic action is depicted below.

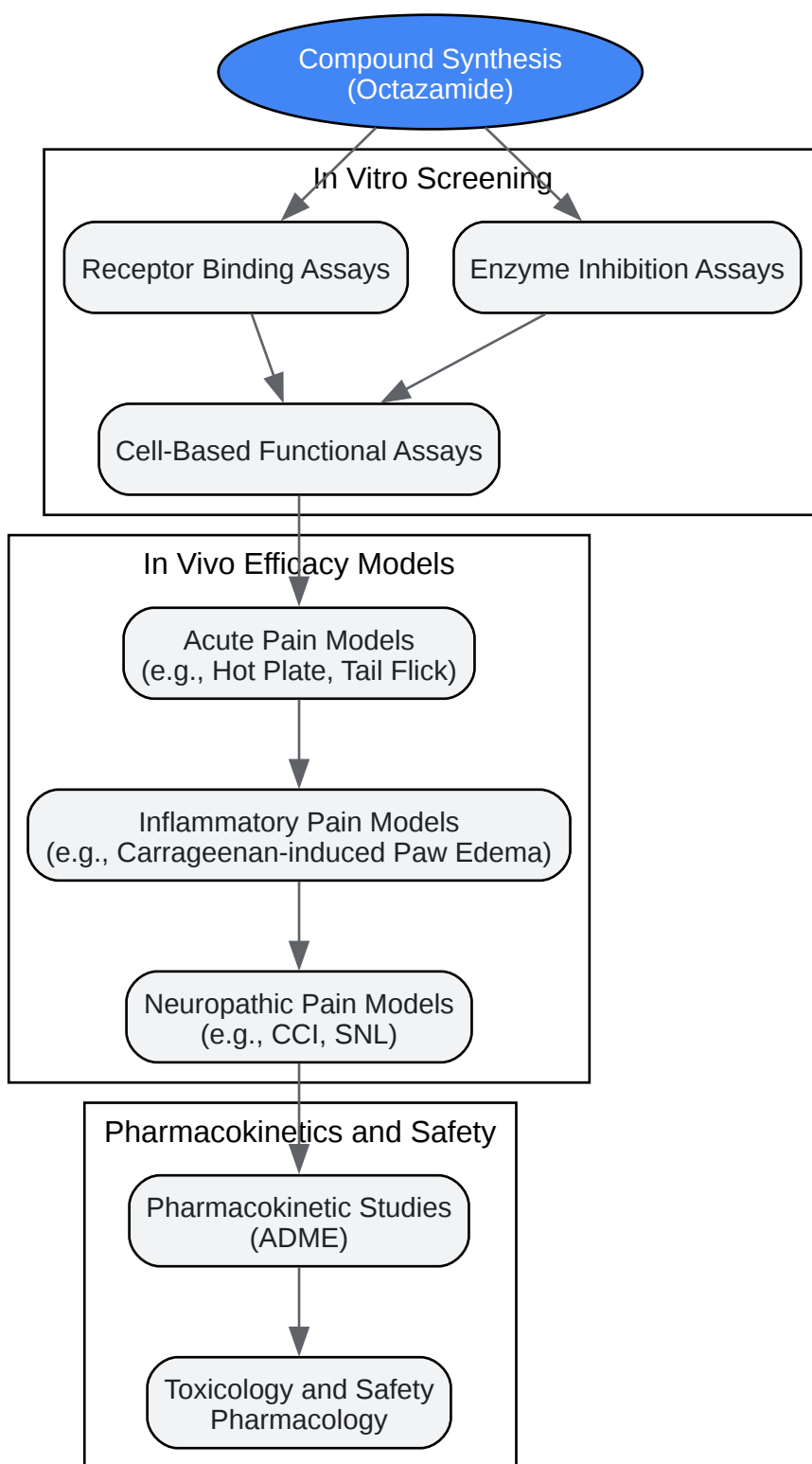


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Caption: Hypothetical signaling pathway for **Octazamide**'s analgesic action.

Experimental Workflow for Analgesic Screening

A standard preclinical workflow for evaluating a novel analgesic compound like **Octazamide** would involve a series of in vitro and in vivo assays. The following diagram illustrates a logical progression for such an experimental plan.



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Caption: A logical experimental workflow for the preclinical evaluation of an analgesic candidate.

In conclusion, **Octazamide** is a historical compound with a confirmed origin as an analgesic agent from Imperial Chemical Industries. However, a comprehensive understanding of its pharmacology, synthesis, and clinical potential is hampered by the limited availability of detailed public records. Further investigation into the original patent documents is necessary to construct a more complete technical profile of this molecule.

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References

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- 2. Octazamide | C₁₃H₁₅NO₂ | CID 71444241 - PubChem [pubchem.ncbi.nlm.nih.gov]
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